

# Personal protective equipment for handling BMS-911172

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## Compound of Interest

Compound Name: BMS-911172

Cat. No.: B15602699

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## Essential Safety and Handling Guide for BMS-911172

For researchers, scientists, and professionals in drug development, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety, logistical, operational, and disposal information for the small molecule kinase inhibitor, **BMS-911172**.

## Hazard Identification and Personal Protective Equipment (PPE)

**BMS-911172** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to strict safety protocols is crucial. The following personal protective equipment is mandatory when handling this compound:

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Body Protection	Impervious clothing
Respiratory	Suitable respirator

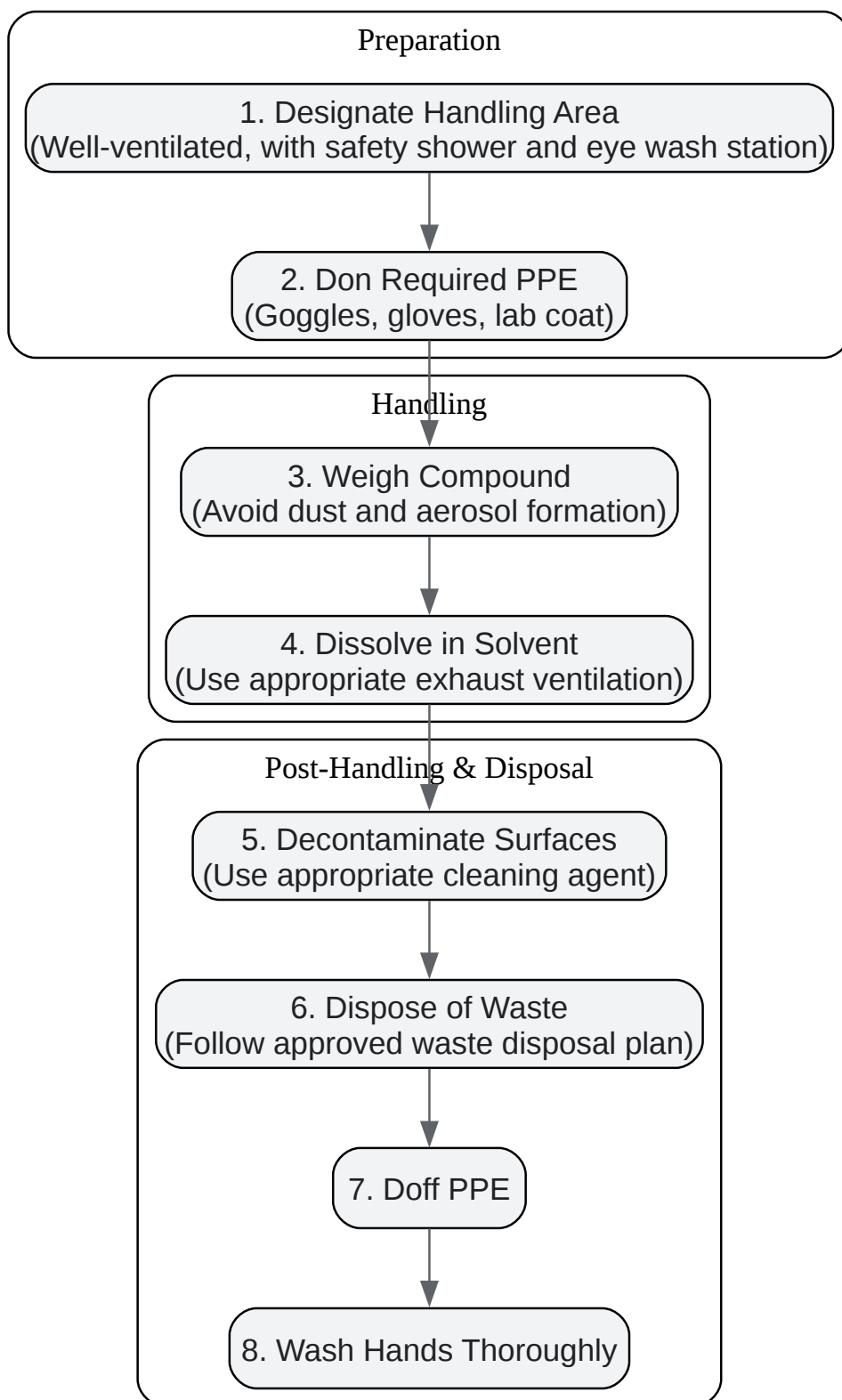


Data sourced from the **BMS-911172** Safety Data Sheet.[\[1\]](#)

## Standard Operating Procedure for Handling BMS-911172

To minimize exposure and ensure safe handling, the following step-by-step procedure should be followed within a designated and properly ventilated laboratory area.





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Caption: Workflow for the safe handling of **BMS-911172**.



## Accidental Release Measures

In the event of a spill, it is critical to prevent further leakage and avoid allowing the compound to enter drains or water courses.<sup>[1]</sup>

Step	Action
1. Evacuation	Evacuate personnel to a safe area.
2. Ventilation	Ensure adequate ventilation.
3. Containment	Absorb solutions with a liquid-binding material (e.g., diatomite).
4. Decontamination	Scrub surfaces and equipment with alcohol.
5. Disposal	Dispose of contaminated material in accordance with approved waste disposal procedures.

Actions to be taken in case of an accidental release.<sup>[1]</sup>

## First Aid Procedures

Immediate first aid is crucial in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses, flush eyes immediately with large amounts of water, and seek medical attention.
Skin Contact	Rinse skin thoroughly with water and remove contaminated clothing. Seek medical attention.
Inhalation	Move to fresh air.
Ingestion	If swallowed, call a poison center or doctor. Rinse mouth. Do not induce vomiting.

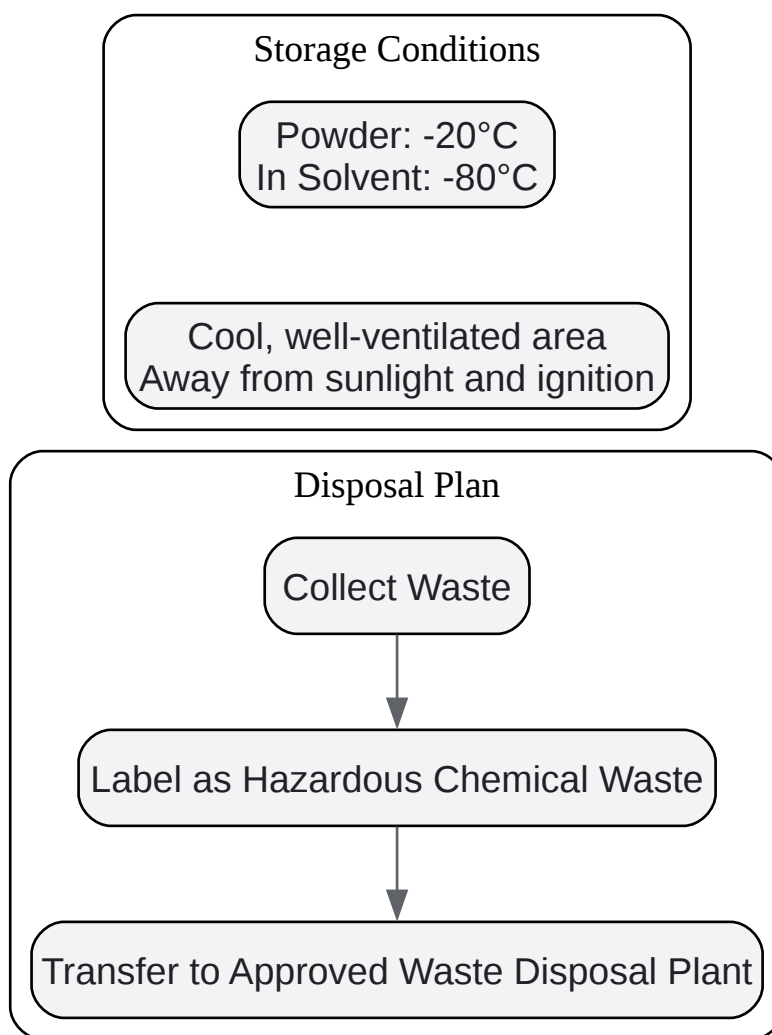
First aid measures for exposure to **BMS-911172**.<sup>[1]</sup>



## Storage and Disposal

**Storage:** Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[1] For long-term stability, store the compound as a powder at -20°C or in a solvent at -80°C.[1]

**Disposal:** Dispose of the contents and container at an approved waste disposal plant.[1] It is imperative to prevent the release of this substance into the environment.[1]



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## References

- 1. BMS-911172|1644248-18-9|MSDS [dcchemicals.com]
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